

# An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Pluracidomycin

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## Compound of Interest

Compound Name: *Pluracidomycin*

Cat. No.: *B1678899*

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## Abstract

**Pluracidomycin**, a member of the carbapenem class of antibiotics, exhibits a complex and stereochemically rich structure that is crucial to its biological activity. This guide provides a comprehensive overview of the chemical architecture and stereochemical configuration of **Pluracidomycin**. It details the key experimental findings that led to its structural elucidation, presents quantitative data in a structured format, and outlines the methodologies employed in these seminal studies. Furthermore, this document illustrates the established mechanism of action for carbapenem antibiotics, providing essential context for researchers in drug discovery and development.

## Chemical Structure and Stereochemistry

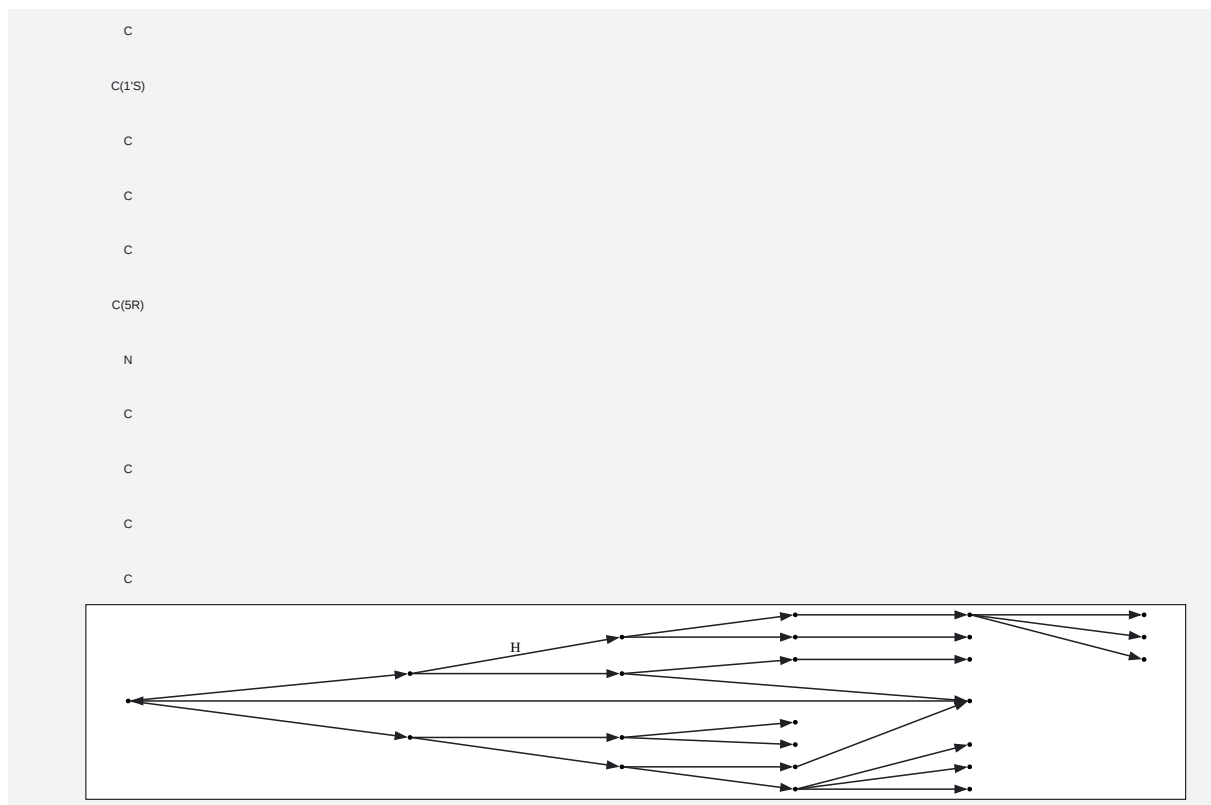
**Pluracidomycin** is a bicyclic  $\beta$ -lactam antibiotic characterized by a carbapenem core fused to a five-membered ring. Its systematic IUPAC name is (5R)-7-oxo-3-sulfo-6-[(1S)-1-sulfooxyethyl]-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid<sup>[1]</sup>. The molecule possesses a molecular formula of  $C_9H_{11}NO_{10}S_2$ <sup>[1]</sup>.

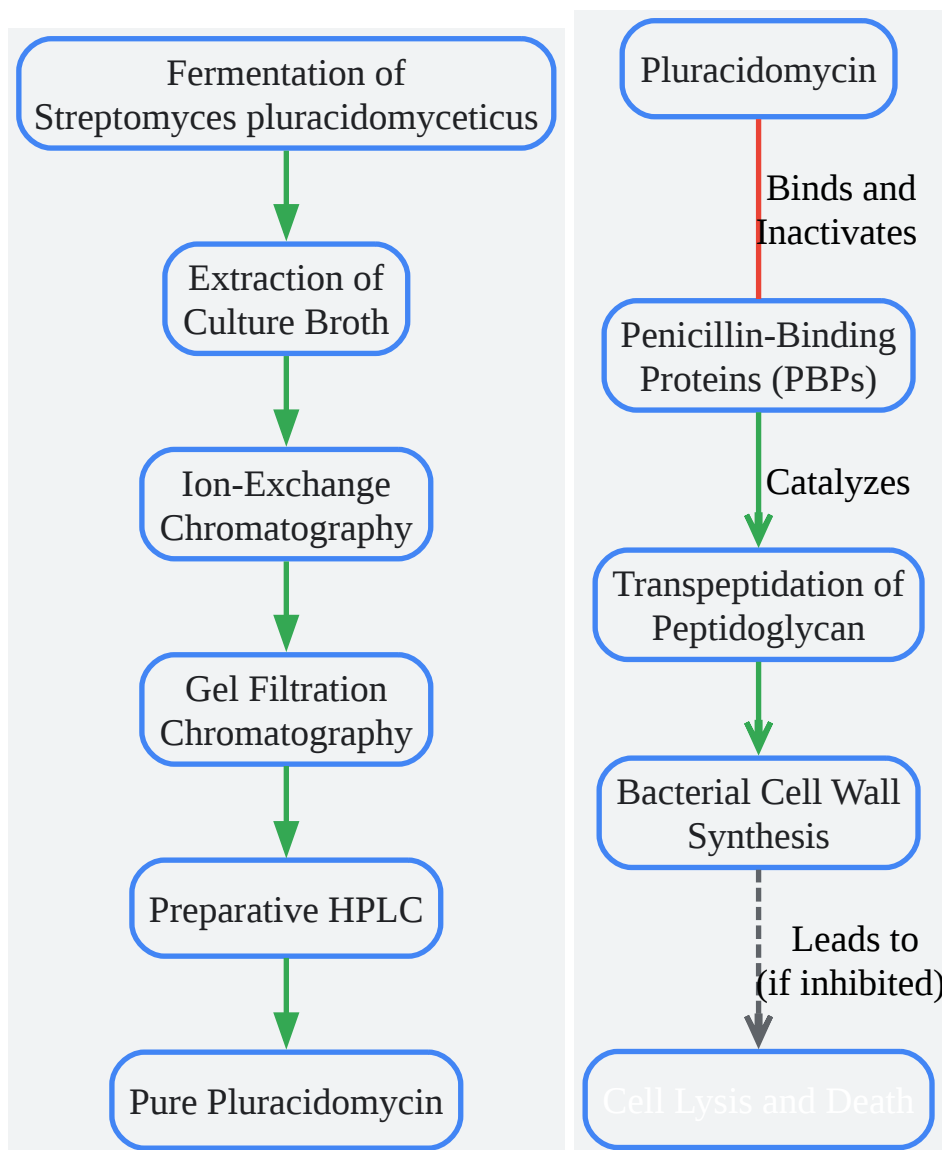
The stereochemistry of **Pluracidomycin** has been definitively established through spectroscopic analysis and is critical for its antibacterial efficacy. The key stereocenters are

located at C-5 on the bicyclic core and at C-1 of the hydroxyethyl side chain. The absolute configuration has been determined as 5R and 1'S, as depicted in the SMILES notation: C--INVALID-LINK--C(=O)O)S(=O)(=O)O)OS(=O)(=O)O[1].

## Molecular Visualization

To illustrate the intricate three-dimensional arrangement of atoms and the defined stereochemistry of **Pluracidomycin**, the following DOT script can be used to generate a 2D chemical structure diagram.





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## References

- 1. Pluracidomycin | C<sub>9</sub>H<sub>11</sub>NO<sub>10</sub>S<sub>2</sub> | CID 44144520 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Stereochemistry of Pluracidomycin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678899#pluracidomycin-chemical-structure-and-stereochemistry>]

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